

Personal protective equipment for handling Jtv-519

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Compound of Interest

Compound Name: Jtv-519

Cat. No.: B1673209

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Essential Safety and Handling Guide for JTV-519

This document provides crucial safety and logistical information for the handling of **JTV-519** (also known as K201), a 1,4-benzothiazepine derivative with cardioprotective and antiarrhythmic properties. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of research involving this compound. All personnel must review and understand this guide before working with **JTV-519**.

Personal Protective Equipment (PPE)

Due to the limited availability of a comprehensive Safety Data Sheet (SDS), a cautious approach is mandated. The following PPE is required at all times when handling **JTV-519** in powdered or solution form:

- **Eye Protection:** Chemical safety goggles are mandatory to protect against splashes and fine dust.
- **Hand Protection:** Nitrile gloves should be worn to prevent skin contact. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat is required.
- **Respiratory Protection:** When handling the powdered form, a properly fitted N95 or higher-rated respirator is necessary to avoid inhalation. All handling of the powder should be

performed in a certified chemical fume hood.

Operational Plan: Step-by-Step Handling Procedures

2.1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks. If compromised, do not open and follow your institution's hazardous material spill protocol.
- **Storage:** **JTV-519** is stable under recommended storage conditions.^[1] Store the powdered form at -20°C and solutions in DMSO at -80°C for long-term stability.^[2] Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and strong acids/alkalis or oxidizing/reducing agents.^[1]

2.2. Preparation of Stock Solutions

All preparation steps should be conducted in a chemical fume hood.

- **Pre-weighing:** Allow the container to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **JTV-519** powder.
- **Solubilization:** **JTV-519** fumarate is soluble up to 100 mM in DMSO. Slowly add the solvent to the powder while gently vortexing to ensure complete dissolution.
- **Labeling:** Clearly label the stock solution container with the compound name, concentration, solvent, date of preparation, and your initials.

2.3. Use in Experiments

- **Dilution:** Prepare working solutions by diluting the stock solution with the appropriate cell culture medium or buffer.
- **Handling:** When adding **JTV-519** to your experimental system, continue to wear all required PPE.

- Incubation: If the experiment involves incubation, ensure the containers are properly sealed to prevent aerosolization.

Disposal Plan

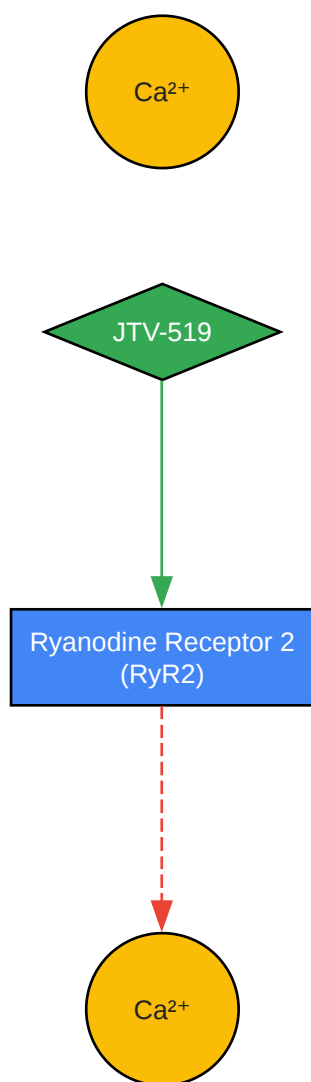
- Waste Collection: All disposable materials that have come into contact with **JTV-519** (e.g., pipette tips, tubes, gloves) must be collected in a designated hazardous waste container.
- Liquid Waste: Unused solutions containing **JTV-519** should be collected in a sealed, labeled hazardous waste bottle. Do not pour down the drain.
- Disposal: Dispose of all **JTV-519** waste through your institution's environmental health and safety office, following all local, state, and federal regulations for chemical waste disposal.[1]

Quantitative Data Summary

Property	Value	Source
Synonyms	K201	[3][4]
Chemical Formula	C25H32N2O2S	[4]
Molar Mass	424.60 g/mol	[4]
Appearance	Powder	[2]
Storage (Powder)	-20°C for up to 2 years	[2]
Storage (in DMSO)	-80°C for up to 6 months	[2]
Solubility	Soluble to 100 mM in DMSO	

Signaling Pathway and Experimental Workflow

JTV-519 acts as a stabilizer of the ryanodine receptor 2 (RyR2) in its closed state, which is crucial for regulating calcium release from the sarcoplasmic reticulum (SR) in cardiomyocytes. [4] This action helps to prevent spontaneous Ca²⁺ leaks that can lead to cardiac arrhythmias. [4]



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Caption: Mechanism of **JTV-519** action on the RyR2 channel.

Experimental Protocol: Assessing the Effect of JTV-519 on Cardiomyocyte Calcium Transients

This protocol provides a general method for investigating the effects of **JTV-519** on calcium handling in isolated cardiomyocytes.

1. Materials

- Isolated adult ventricular cardiomyocytes

- **JTV-519** stock solution (e.g., 10 mM in DMSO)
- Fluo-4 AM calcium indicator
- Tyrode's solution
- Ion-imaging setup (confocal microscope with line-scanning capabilities)
- Field stimulator

2. Methodology

- **Cell Loading:** Incubate isolated cardiomyocytes with 5 μ M Fluo-4 AM in Tyrode's solution for 20 minutes at room temperature, followed by a 20-minute wash period to allow for de-esterification.
- **Baseline Measurement:** Place the Fluo-4 loaded cells on the stage of the confocal microscope. Pace the cells at a steady frequency (e.g., 1 Hz) using the field stimulator to elicit regular calcium transients.
- **Data Acquisition:** Record baseline calcium transients using line-scan imaging for a stable period (e.g., 2-3 minutes).
- **JTV-519 Application:** Perfuse the cells with Tyrode's solution containing the desired concentration of **JTV-519** (e.g., 1 μ M). Ensure the final DMSO concentration is low (e.g., <0.1%) to avoid solvent effects.
- **Post-Treatment Measurement:** After a 5-10 minute incubation with **JTV-519**, record calcium transients again under the same pacing frequency.
- **Data Analysis:** Analyze the recorded calcium transients to determine changes in amplitude, decay kinetics (indicative of SR Ca^{2+} reuptake), and the frequency of spontaneous calcium release events (calcium sparks) during diastole. A reduction in spontaneous calcium sparks would be consistent with the known mechanism of **JTV-519**.[\[4\]](#)

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